

# Environmental Persistence of Demeton-S-Methyl Sulfone: A Technical Guide

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## Compound of Interest

Compound Name: Demeton-S-methyl sulfone

Cat. No.: B133068

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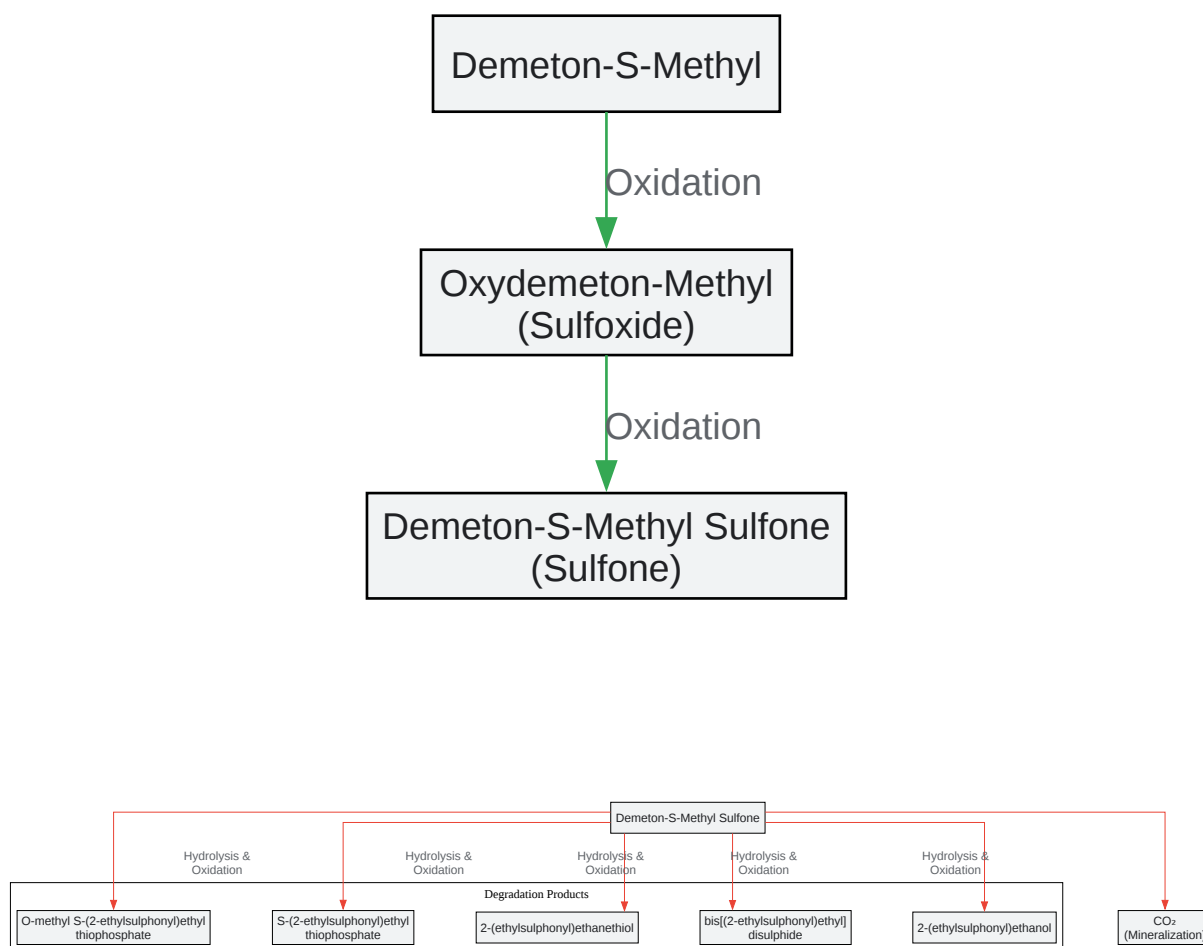
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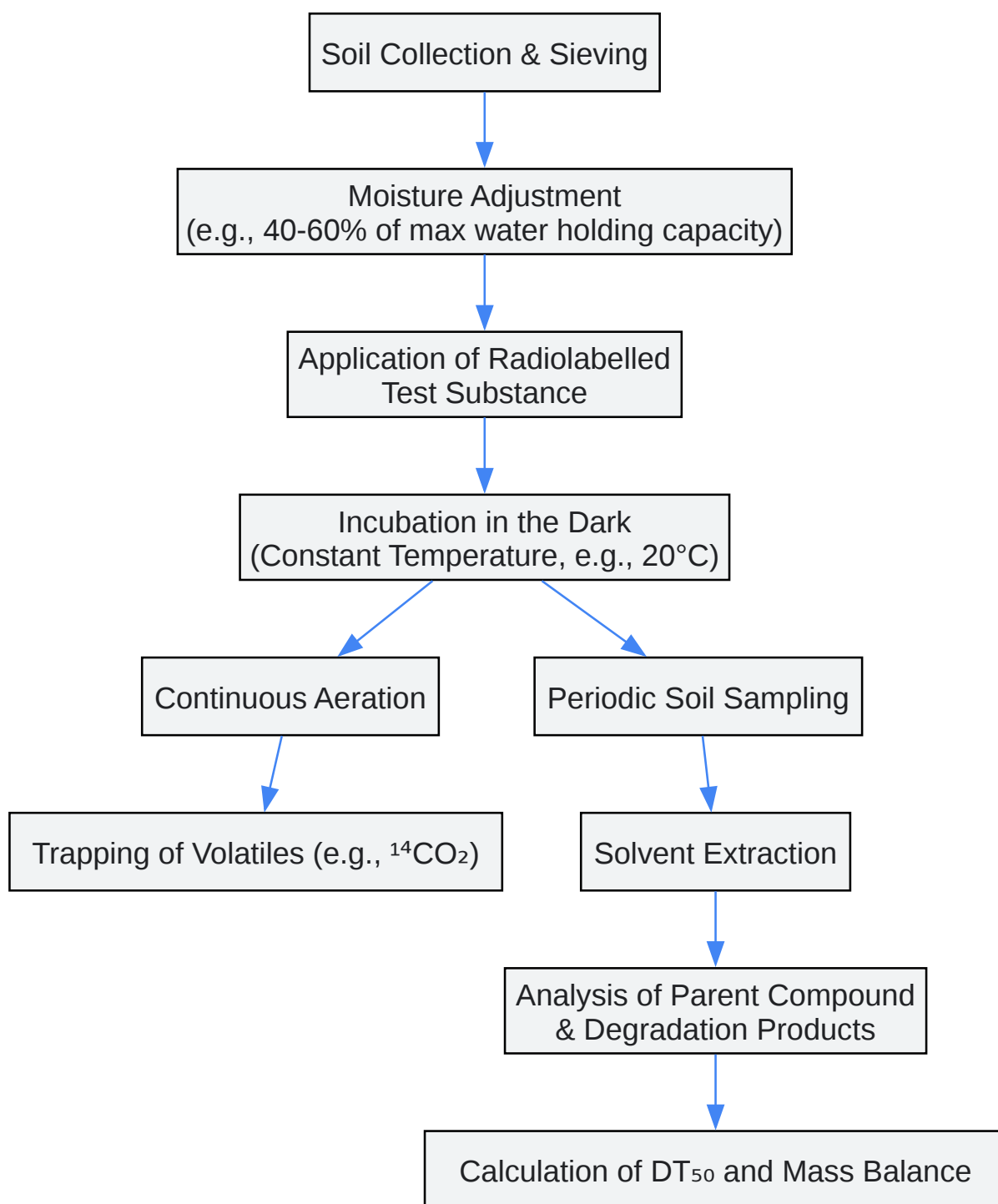
## Abstract

**Demeton-s-methyl sulfone** is an organophosphate insecticide and a significant metabolite of the active ingredients demeton-s-methyl and oxydemeton-methyl.[1][2] As the terminal oxidation product in the metabolic pathway, its environmental fate is of critical importance for comprehensive risk assessments. This technical guide synthesizes the available data on the environmental persistence of **demeton-s-methyl sulfone**, focusing on its degradation in soil and its potential for hydrolysis and photolysis. Due to a notable scarcity of direct environmental fate studies on **demeton-s-methyl sulfone**, this document also incorporates data from its parent compounds to infer its likely behavior in various environmental compartments.[1][3] The primary degradation pathways for the demeton family of compounds include microbial degradation in soil and hydrolysis, particularly under alkaline conditions.[3] Photolysis is generally considered a minor degradation pathway.[3]

## Chemical Identity and Formation

**Demeton-s-methyl sulfone** (CAS No: 17040-19-6; Molecular Formula: C<sub>6</sub>H<sub>15</sub>O<sub>5</sub>PS<sub>2</sub>) is formed in biological and environmental systems through the oxidation of demeton-s-methyl.[4] [5] This process involves the conversion of the thioether group first to a sulfoxide (oxydemeton-methyl) and subsequently to the more stable sulfone.[2] This metabolic transformation is a critical aspect of its environmental presence, as the resulting sulfone is generally more resistant to further degradation than its precursors.[3]





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